

Natural Sources of (+)-Intermedine in Plants: A Technical Guide

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Compound of Interest

Compound Name: (+)-Intermedine

Cat. No.: B191556

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This technical guide provides an in-depth overview of the natural plant sources of **(+)-Intermedine**, a pyrrolizidine alkaloid (PA). The document details the plant species in which this compound is found, its concentration in various plant parts, comprehensive experimental protocols for its extraction and quantification, and a visual representation of the analytical workflow. **(+)-Intermedine**, along with its stereoisomer lycopsamine, is a significant secondary metabolite, primarily found in species belonging to the Boraginaceae family.

Quantitative Data on (+)-Intermedine and Related Alkaloids in Plant Sources

The concentration of **(+)-Intermedine** and total pyrrolizidine alkaloids varies significantly between species, plant part, and developmental stage. The highest concentrations are typically found in the roots and immature tissues. The following table summarizes quantitative data from various studies.

Plant Species	Plant Part	Analyte	Concentration
Amsinckia spp.	Leaves	Intermedine/Lycopsamine	1 - 4,000 µg/g
Symphytum officinale (Comfrey)	Roots	Total PAs ¹	1,380 - 8,320 µg/g (0.14% - 0.83%)
Symphytum officinale (Comfrey)	Leaves	Total PAs ¹	15 - 55 µg/g
Symphytum x uplandicum	Roots	Total PAs ¹	100 - 900 µg/g
Arnebia guttata	Whole Plant	Total PAs ²	341.56 – 519.51 µg/g
Lithospermum erythrorhizon	Whole Plant	Total PAs ²	71.16 – 515.73 µg/g
Arnebia euchroma	Whole Plant	Total PAs ²	23.35 – 207.13 µg/g
Cynoglossum officinale	Immature Tissue	Total PAs	1.5% - 2.0% (dry weight)
Echium vulgare	Dried Plant	Total PAs	0.25%
Echium vulgare	Fresh Plant	Total PAs	0.055%

¹ Total PAs in Symphytum officinale include intermedine, lycopsamine, and their acetylated derivatives. A study on a reduced comfrey extract indicated a relative ratio of lycopsamine:intermedine:acetylated derivatives of 1.3:1.5:1. ² Total PAs in Arnebia and Lithospermum species were determined for eight PAs, with intermedine and intermedine N-oxide being common components.

Experimental Protocols for Extraction and Quantification

The following sections detail a standard methodology for the extraction, purification, and quantification of **(+)-Intermedine** from plant materials, based on established protocols for pyrrolizidine alkaloid analysis.

Sample Preparation

- **Drying and Grinding:** Plant material (e.g., roots, leaves) should be dried, either by air-drying or freeze-drying, to a constant weight. The dried material is then ground into a fine, homogenous powder using a laboratory mill. This increases the surface area for efficient extraction.

Extraction of Pyrrolizidine Alkaloids

This protocol describes a solid-liquid extraction using an acidified solvent, which is effective for both the free base PAs and their N-oxides.

- **Extraction Solvent:** 0.05 M Sulfuric Acid (H_2SO_4) in water.
- **Procedure:**
 - Weigh approximately 2.0 g of the powdered plant material into a centrifuge tube.
 - Add 20 mL of the extraction solvent to the tube. Ensure the plant material is completely wetted.
 - Place the tube in an ultrasonic bath and sonicate for 15 minutes at ambient temperature.
 - Centrifuge the mixture for 10 minutes at approximately 3800 x g.
 - Carefully decant the supernatant (extract 1) into a clean test tube.
 - Add another 20 mL of the extraction solvent to the plant material pellet and repeat the sonication and centrifugation steps.
 - Combine the second supernatant with the first extract.
 - Neutralize the combined extracts to a pH of ~7 using an ammonia solution. The pH can be monitored using indicator strips.

Purification by Solid-Phase Extraction (SPE)

This step is crucial for removing interfering matrix components prior to chromatographic analysis. A reversed-phase C18 cartridge is commonly used.

- SPE Cartridge: C18, conditioned with methanol and then water.
- Procedure:
 - Load the neutralized plant extract onto the conditioned C18 SPE cartridge.
 - Wash the cartridge with water to remove polar impurities.
 - Elute the pyrrolizidine alkaloids from the cartridge using methanol.
 - Evaporate the methanolic eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the dried residue in a known volume (e.g., 1 mL) of the initial HPLC mobile phase (e.g., 95:5 Water:Methanol with 0.1% formic acid).

Quantification by UHPLC-MS/MS

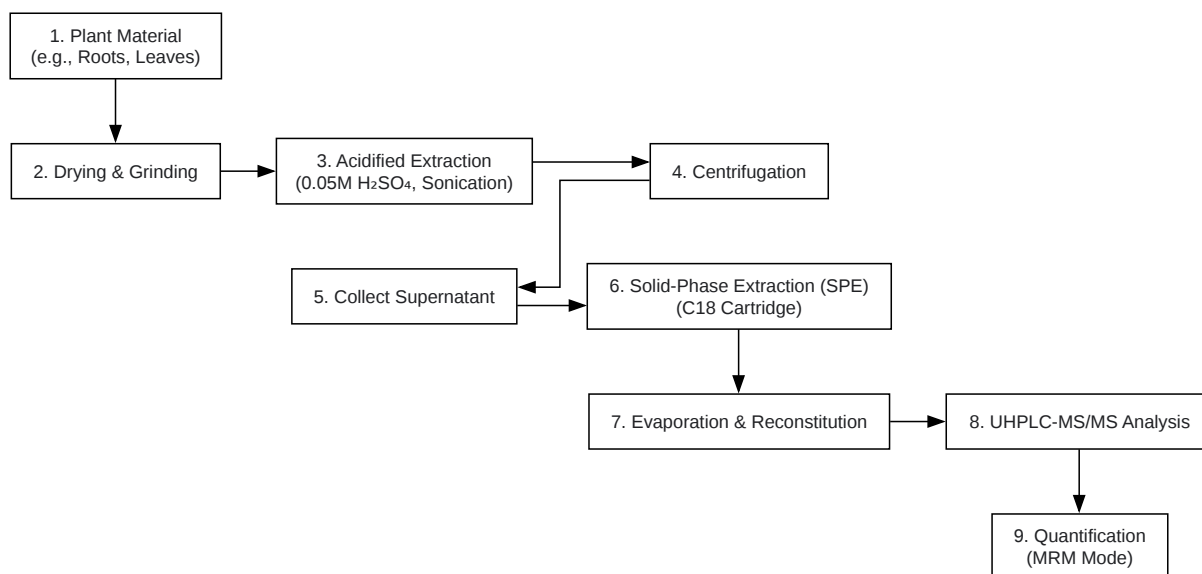
Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS) provides the sensitivity and selectivity required for accurate quantification.

- UHPLC Conditions:
 - Column: ACQUITY UPLC HSS T3 (2.1 mm × 100 mm, 1.8 µm).
 - Mobile Phase A: Water with 0.1% Formic Acid.
 - Mobile Phase B: Methanol with 0.1% Formic Acid.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 3 µL.
 - Column Temperature: 40 °C.
 - Gradient Program:
 - 0–1 min: 5% B
 - 1–10 min: 5% to 80% B

- 10–14 min: Hold at 80% B
- 14–15 min: 80% to 5% B
- 15–16 min: Hold at 5% B
- MS/MS Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions for Intermedine/Lycopsamine:
 - Precursor Ion (Q1): m/z 300.2
 - Product Ions (Q3): m/z 120.1, m/z 138.1 (Example transitions; should be optimized for the specific instrument).
 - Quantification: Quantification is achieved by comparing the peak area of the analyte in the sample to a matrix-matched calibration curve prepared using a certified reference standard of **(+)-Intermedine**.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the extraction and analysis of **(+)-Intermedine** from plant sources.



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Workflow for **(+)-Intermedine** Extraction and Analysis.

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